

Potential hazards and handling precautions for 5-Chloropyrimidine-2-carbonitrile

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Compound of Interest

Compound Name: 5-Chloropyrimidine-2-carbonitrile

Cat. No.: B1584771

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An In-depth Technical Guide on the Potential Hazards and Handling Precautions for **5-Chloropyrimidine-2-carbonitrile**

Foreword

This document provides a comprehensive technical guide for researchers, scientists, and drug development professionals on the safe handling of **5-Chloropyrimidine-2-carbonitrile**. The information presented is synthesized from authoritative safety data sheets and established laboratory safety protocols to ensure accuracy and promote a culture of safety. Adherence to these guidelines is critical for mitigating the inherent risks associated with this compound.

Compound Overview and Significance

5-Chloropyrimidine-2-carbonitrile is a key heterocyclic building block in medicinal chemistry and drug discovery. Its pyrimidine core, functionalized with both a chloro and a cyano group, offers versatile reactivity for the synthesis of a wide array of complex molecules with potential therapeutic applications. The electrophilic nature of the pyrimidine ring, coupled with the reactivity of the nitrile group, makes it a valuable precursor for creating diverse chemical libraries.

Key Compound Data:

Property	Value
IUPAC Name	5-chloropyrimidine-2-carbonitrile
CAS Number	38275-56-8
Molecular Formula	C ₅ H ₂ ClN ₃
Molecular Weight	139.54 g/mol
Appearance	White to yellow crystalline solid

Hazard Identification and Risk Assessment

A thorough understanding of the toxicological profile of **5-Chloropyrimidine-2-carbonitrile** is the foundation of a robust safety protocol. The primary hazards are associated with its acute toxicity and irritant properties.

GHS Classification and Hazard Statements:

- Acute Toxicity (Oral), Category 4 (H302): Harmful if swallowed.[1]
- Acute Toxicity (Inhalation), Category 4 (H332): Harmful if inhaled.[1]
- Skin Corrosion/Irritation, Category 2 (H315): Causes skin irritation.[1]
- Serious Eye Damage/Eye Irritation, Category 2 (H319): Causes serious eye irritation.[1]
- Specific Target Organ Toxicity - Single Exposure (Respiratory Tract Irritation), Category 3 (H335): May cause respiratory irritation.[2]

Toxicological Insights:

The toxicity of **5-Chloropyrimidine-2-carbonitrile** can be attributed to its chemical structure. The presence of the cyano (-CN) group raises concerns about potential cyanide release upon metabolism, which can interfere with cellular respiration. The chlorinated pyrimidine ring is an electrophilic moiety that can react with biological nucleophiles, potentially leading to cellular damage. While detailed mechanistic studies are not widely available, the established GHS classifications necessitate stringent handling procedures.

Safe Handling and Engineering Controls

A multi-layered approach to safety, combining appropriate engineering controls and personal protective equipment, is essential when working with this compound.

Engineering Controls

- **Chemical Fume Hood:** All manipulations of **5-Chloropyrimidine-2-carbonitrile**, including weighing, transferring, and use in reactions, must be conducted in a properly functioning chemical fume hood.^[3] This is the primary engineering control to prevent inhalation exposure.
- **Ventilation:** The laboratory should be equipped with adequate general ventilation to ensure that any fugitive emissions are diluted and removed from the work area.
- **Emergency Equipment:** A safety shower and eyewash station must be readily accessible and regularly tested.

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory to prevent dermal and ocular exposure.

- **Eye and Face Protection:** Chemical safety goggles conforming to EN166 (EU) or NIOSH (US) standards are required.^[2] A face shield should be worn in addition to goggles when there is a risk of splashing.
- **Skin Protection:**
 - **Gloves:** Chemically resistant gloves (e.g., nitrile, neoprene) should be worn.^{[4][5]} It is crucial to inspect gloves for any signs of degradation before use and to change them immediately if contamination is suspected.
 - **Lab Coat:** A flame-resistant lab coat with full-length sleeves must be worn and kept fastened.
- **Respiratory Protection:** When a fume hood is not available or as a supplementary measure, a NIOSH-approved respirator with appropriate cartridges for organic vapors and particulates should be used.

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